

Validation EPA Method 1633 PFTeDA multi-laboratory study

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Compound Focus: Perfluorotetradecanoic acid

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Method Comparison at a Glance

The following table summarizes the key characteristics of EPA Method 1633 compared to other common methods based on the search results.

Method Name	Primary Matrices	Key Features & Target Analytes	Performance Notes
EPA Method 1633	Water, soil, sediment, biosolids, tissue [1]	Comprehensive; 53 PFAS compounds including PFTeDA [1]	Slightly more compounds quantified without QC flags vs. legacy methods; considered robust for solid matrices [2]
Legacy LVI Method	Soil [2]	Basic methanol extraction, LVI LC-MS/MS, no SPE [2]	Comparable results to EPA 1633; faster, lower cost; 76% of compounds within $\pm 15\%$ RSD [2]
EPA Method 533	Drinking Water [1]	Targeted; includes some short-chain PFAS [1]	Designed for compliance monitoring under the UCMR [1]

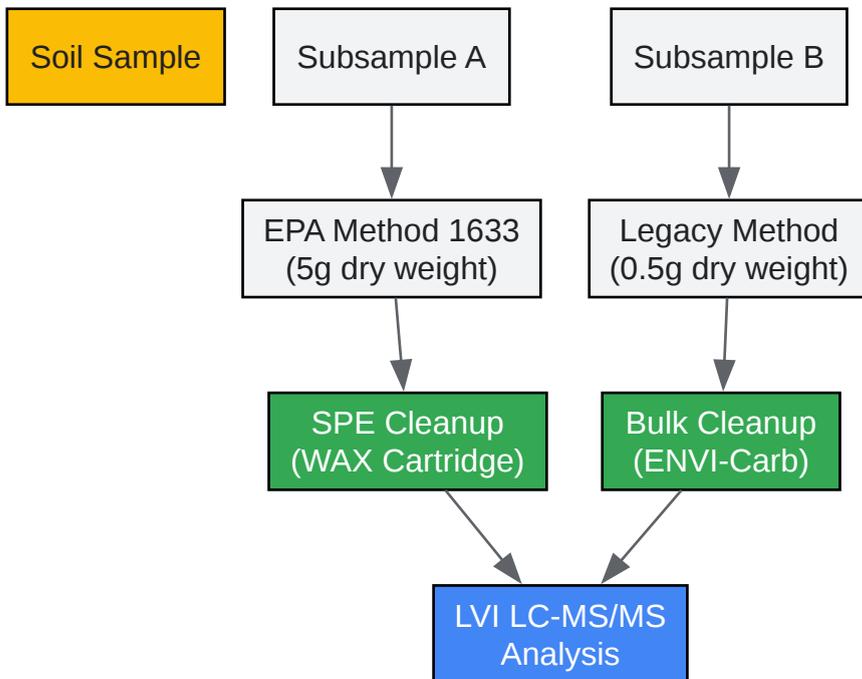
Method Name	Primary Matrices	Key Features & Target Analytes	Performance Notes
EPA Method 537.1	Drinking Water [1]	Targeted; broader range of long-chain PFAS [1]	Designed for compliance monitoring under the UCMR [1]

Experimental Data and Protocol Details

A 2025 study directly compared EPA Method 1633 with an in-house legacy method, providing relevant experimental data on its performance [2].

- **Experimental Soils:** The study used three soil types: an AFFF-impacted field soil (Soil A), a clean Ottawa sand, and a certified reference soil (#604 from ERA Waters) with known PFAS concentrations [2].
- **Sample Preparation:** For **EPA Method 1633**, samples underwent extraction followed by solid-phase extraction (SPE) cleanup with WAX cartridges. The **Legacy LVI Method** used a basic methanol extraction, drying under nitrogen, reconstitution, and a bulk ENVI-Carb cleanup, skipping the SPE step [2].
- **Instrumental Analysis:** The study used LC-MS/MS. A key difference was the injection volume: the commercial lab using EPA 1633 used a small-volume injection (SVI) of 2 μ L, while the in-house analysis used a large-volume injection (LVI) [2].

The workflow for the key in-house comparison is summarized below, illustrating the parallel paths for each method.



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Key Comparative Findings

The study yielded several critical findings for researchers assessing these methods [2]:

- **Number of Compounds Quantified:** The **EPA LVI** method quantified slightly more PFAS compounds without quality control (QC) flags than the **Legacy LVI** method for the AFFF-impacted and certified reference soils.
- **Precision:** Both in-house extraction methods (**EPA LVI** and **Legacy LVI**) showed comparable and acceptable precision, with **76% of reportable compound concentrations falling within $\pm 15\%$ relative standard deviation (RSD)**.
- **Sensitivity at Low Concentrations:** The **Commercial SVI** results (using standard EPA 1633) had the fewest QC flags but **quantified fewer compounds at low concentrations** compared to the LVI techniques, suggesting that LVI can offer greater sensitivity.
- **Practical Considerations:** The study concluded that the **Legacy LVI method is a suitable, cost-effective in-house alternative** to EPA 1633, offering comparable results with decreased sample preparation time and lower consumable costs (no need for SPE cartridges) [2].

Takeaways for Researchers

Based on the current information, here is a summary to guide your methodology selection:

- **For Comprehensive, Multi-Matrix Regulatory Work: EPA Method 1633** is the established and validated choice, especially for non-drinking water matrices like soil and biosolids. It is increasingly becoming the preferred method for CERCLA (Superfund) investigations [1].
- **For In-House Analysis Prioritizing Cost and Speed: A well-validated legacy LVI method** can be a viable alternative, providing comparable data for many compounds while saving time and resources [2].
- **For Drinking Water Compliance:** Methods **533** and **537.1** remain the primary standards. Note that they are not interchangeable, as their compound lists and techniques differ [1].

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References

1. EPA PFAS Testing: 533 vs 537.1 vs 1633 Method ... [alsglobal.com]
2. Comparison of per- and polyfluoroalkyl substance (PFAS ... [pmc.ncbi.nlm.nih.gov]

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